

troubleshooting MT-802 insolubility issues

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Compound of Interest

Compound Name: MT-802

Cat. No.: B609359

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Technical Support Center: MT-802

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address insolubility issues that may be encountered during experiments with **MT-802**.

Troubleshooting Guide: Resolving MT-802 Insolubility

This guide is designed in a question-and-answer format to directly address specific issues you might face with **MT-802** solubility.

Question: My **MT-802** powder is not dissolving in my chosen solvent. What should I do?

Answer:

Initial insolubility of **MT-802** powder can often be resolved by following a systematic approach. **MT-802** is a potent PROTAC that degrades Bruton's tyrosine kinase (BTK) and is known to be practically insoluble in water but highly soluble in dimethyl sulfoxide (DMSO).^[1]

Here are the recommended steps:

- Verify the Solvent: Confirm that you are using an appropriate solvent. For **MT-802**, high-purity, anhydrous DMSO is the recommended primary solvent for creating stock solutions.^[1]
^[2]

- **Check Concentration:** Ensure you are not exceeding the known solubility limit of **MT-802**. In DMSO, it is reported to be soluble up to 100 mg/mL (approximately 126.93 mM).[1][3]
- **Mechanical Agitation:** Vortexing the solution for several minutes can help break up powder aggregates and facilitate dissolution.
- **Sonication:** If vortexing is insufficient, sonicating the sample for 5-10 minutes can provide the necessary energy to dissolve the compound.
- **Gentle Warming:** As a final step, you can gently warm the solution to 37°C in a water bath for 10-15 minutes. This can increase the solubility of the compound. However, avoid excessive heat, as it may lead to degradation.

If the issue persists, consider the quality of your DMSO, as it is highly hygroscopic and absorbed water can significantly reduce the solubility of many organic compounds.

Question: My **MT-802** stock solution in DMSO appears cloudy or has formed a precipitate after storage. What happened and how can I fix it?

Answer:

Precipitation of **MT-802** from a DMSO stock solution upon storage, especially after freeze-thaw cycles, is a common issue. This can be attributed to a few factors:

- **Compound Stability:** While **MT-802** is generally stable, repeated freeze-thaw cycles can promote precipitation. It is recommended to aliquot stock solutions into smaller, single-use volumes to minimize this.
- **Moisture Absorption:** DMSO readily absorbs moisture from the air, which can decrease the solubility of **MT-802** over time. Always use anhydrous DMSO and keep containers tightly sealed.
- **Storage Temperature:** For long-term stability, **MT-802** powder should be stored at -20°C for up to 3 years. In solvent, it should be stored at -80°C for up to 1 year.

To redissolve the precipitate, you can try gently warming the vial to 37°C and vortexing or sonicating as described in the previous answer. If the precipitate does not fully redissolve, the

concentration of your stock solution is likely lower than intended, which can lead to variability in experimental results.

Question: I need to prepare an aqueous solution of **MT-802** for my cell-based assay, but it precipitates when I dilute my DMSO stock. How can I overcome this?

Answer:

This is a common challenge due to the poor aqueous solubility of **MT-802**. Direct dilution of a concentrated DMSO stock into aqueous media often leads to precipitation. Here are several strategies to improve the aqueous solubility for in vitro assays:

- **Lower the Final Concentration:** The simplest approach is to use a lower final concentration of **MT-802** in your assay.
- **Increase Co-Solvent Concentration:** If your experiment allows, a slightly higher final concentration of DMSO (e.g., up to 0.5%) might be necessary to maintain solubility. Always include a vehicle control with the same DMSO concentration.
- **Use a Formulation with Surfactants:** For in vivo studies and potentially for some in vitro applications, a formulation containing surfactants can be used. One suggested formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, which can achieve a solubility of up to 4 mg/mL.
- **Complexation with Cyclodextrins:** Cyclodextrins can be used to form inclusion complexes with poorly soluble drugs, enhancing their aqueous solubility.

Frequently Asked Questions (FAQs)

Q1: What are the key chemical properties of **MT-802**?

A1: **MT-802** is a PROTAC BTK degrader with the following properties:

- CAS Number: 2231744-29-7
- Molecular Formula: $C_{41}H_{41}N_9O_8$
- Molecular Weight: 787.82 g/mol

Q2: What is the mechanism of action of **MT-802**?

A2: **MT-802** functions as a PROTAC (Proteolysis Targeting Chimera). It recruits Bruton's tyrosine kinase (BTK) to the cereblon E3 ubiquitin ligase complex, leading to the ubiquitination and subsequent degradation of BTK by the proteasome. This mechanism is effective against both wild-type BTK and the C481S mutant, which is associated with ibrutinib resistance in chronic lymphocytic leukemia (CLL).

Q3: How should I store **MT-802**?

A3: Proper storage is crucial for maintaining the integrity of **MT-802**.

- Powder: Store at -20°C for up to 3 years.
- In Solvent: Aliquot and store at -80°C for up to 1 year. Avoid repeated freeze-thaw cycles.

Data Presentation

Table 1: Solubility of **MT-802** in Various Solvents

Solvent	Solubility	Approximate Molar Concentration	Reference(s)
DMSO	100 mg/mL	126.93 mM	
Water	Insoluble	N/A	
Ethanol	Insoluble	N/A	
Chloroform	Slightly Soluble	Not Specified	
Methanol	Slightly Soluble	Not Specified	

Table 2: Example Formulations for In Vivo Use

Formulation Components	Concentration of MT-802	Reference(s)
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	4 mg/mL (5.08 mM)	
50 µL of 100 mg/mL DMSO stock + 400 µL PEG300 + 50 µL Tween80 + 500 µL ddH ₂ O	Not Specified	
50 µL of 10 mg/mL DMSO stock + 950 µL corn oil	Not Specified	

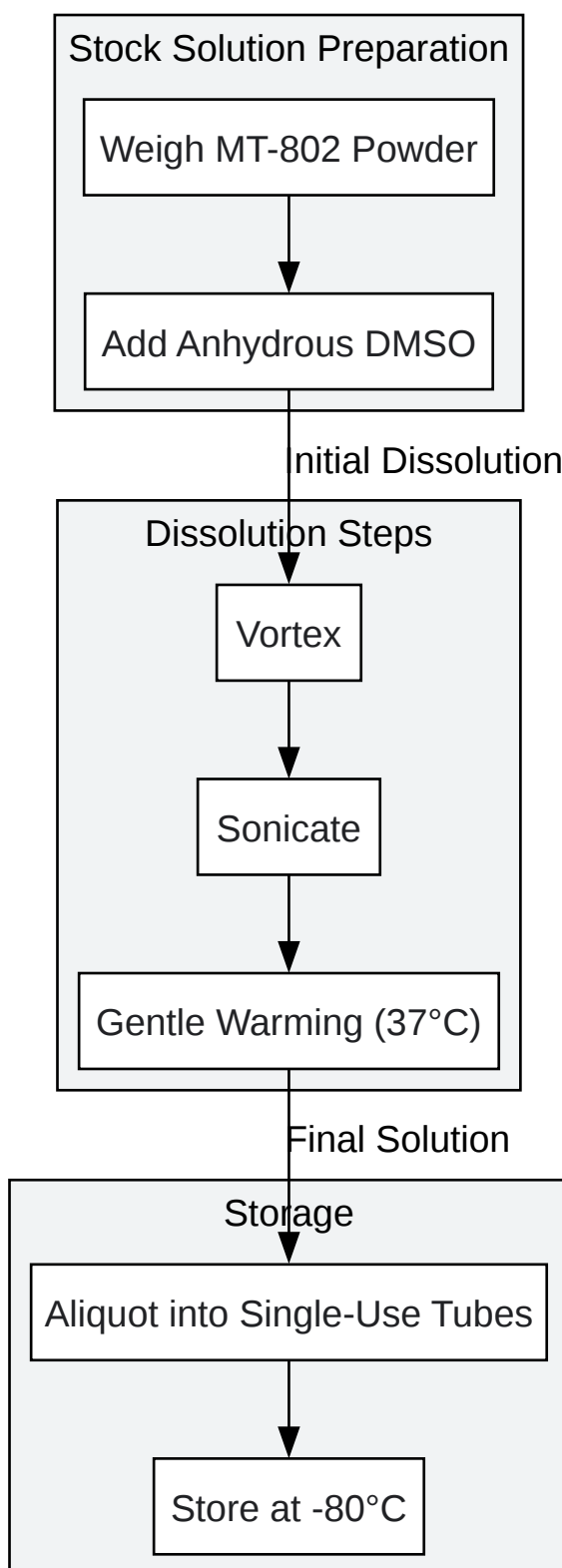
Experimental Protocols

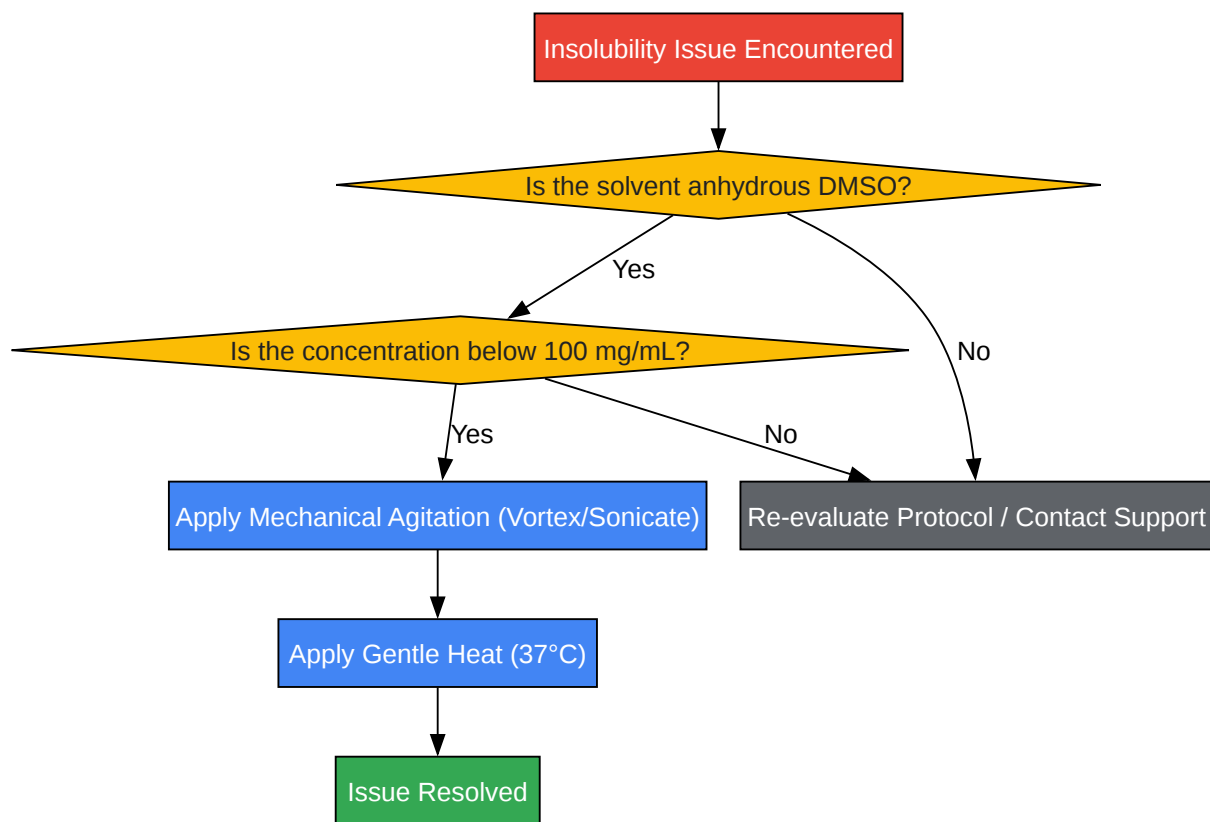
Protocol 1: Preparation of a 10 mM **MT-802** Stock Solution in DMSO

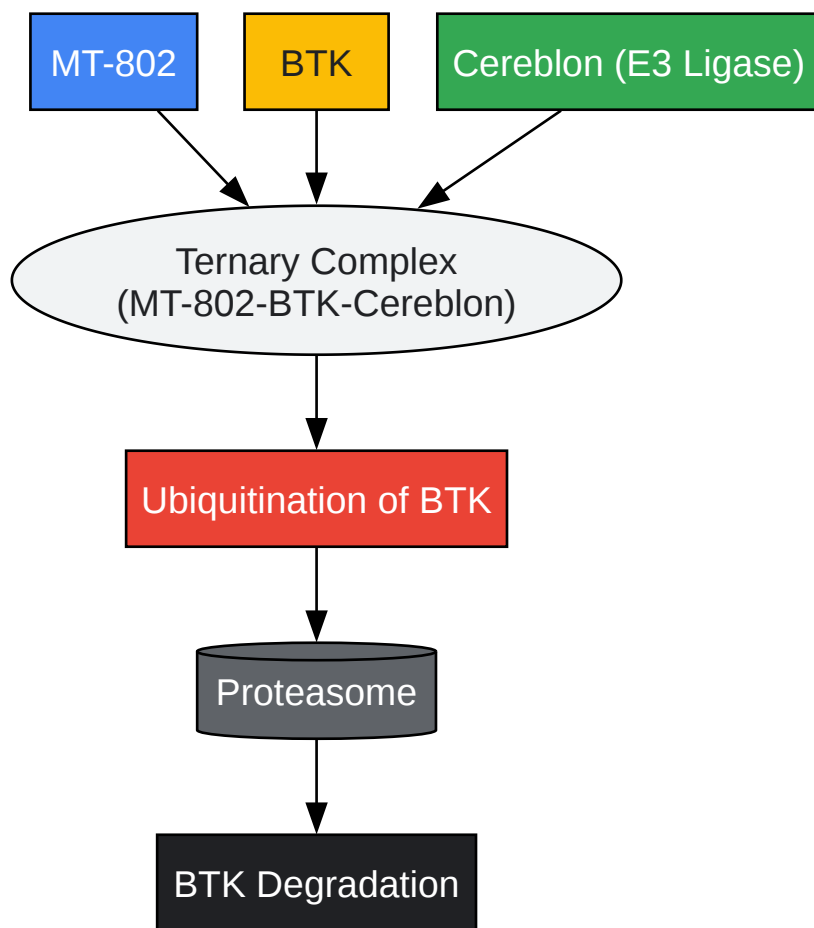
- Materials:
 - MT-802** powder (CAS: 2231744-29-7)
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes
 - Calibrated analytical balance
 - Vortex mixer
 - Sonicator bath
- Procedure:
 - Allow the **MT-802** vial to equilibrate to room temperature before opening to prevent moisture condensation.
 - Weigh out the desired amount of **MT-802** powder using a calibrated analytical balance. For 1 mL of a 10 mM solution, you will need 7.88 mg of **MT-802** (Molecular Weight: 787.82 g/mol).

3. Add the calculated volume of anhydrous DMSO to the vial containing the **MT-802** powder.
4. Vortex the solution for 2-3 minutes to facilitate dissolution.
5. If the compound is not fully dissolved, sonicate the vial for 5-10 minutes.
6. Visually inspect the solution to ensure it is clear and free of any particulate matter.
7. Aliquot the stock solution into single-use volumes and store at -80°C.

Visualizations







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References

- 1. xcessbio.com [xcessbio.com]
- 2. benchchem.com [benchchem.com]
- 3. MT-802 | PROTACs | BTK | TargetMol [targetmol.com]
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